

Sodium Neodecanoate: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: Sodium neodecanoate

Cat. No.: B1630035

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **sodium neodecanoate**, a compound utilized in various industrial and research applications. This document outlines the known hazards, exposure control measures, and emergency procedures to ensure its safe handling in a laboratory setting. All quantitative data is summarized for clarity, and detailed experimental protocols for key toxicological assessments are provided.

Hazard Identification and Classification

Sodium neodecanoate is classified as a skin and eye irritant.^{[1][2][3]} It is also considered harmful to aquatic life with long-lasting effects.^{[1][2][3]}

GHS Hazard Statements:

- H315: Causes skin irritation.^{[1][3]}
- H319: Causes serious eye irritation.^{[1][3]}
- H412: Harmful to aquatic life with long lasting effects.^{[1][3]}

Signal Word: Warning^{[1][3]}

Pictograms:

- Exclamation Mark

Physical and Chemical Properties

A summary of the known physical and chemical properties of **sodium neodecanoate** is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₉ NaO ₂	[2][3][4]
Molecular Weight	194.25 g/mol	[4][5]
CAS Number	31548-27-3	[1][2][3][4]
EC Number	250-692-5	[1][2][4]
Appearance	Solid, white powder	[4]
Solubility	Soluble in water	[4]
Boiling Point	265.6°C at 760 mmHg	
Flash Point	121.3°C	
Vapor Pressure	0.00263 mmHg at 25°C	

Toxicological Data

Comprehensive quantitative toxicological data for **sodium neodecanoate** is not readily available in published literature. The primary hazards identified are skin and eye irritation.

Endpoint	Species	Result	Classification	Reference(s)
Acute Oral Toxicity	No data available	No data available	Not classified	[6]
Acute Dermal Toxicity	No data available	No data available	Not classified	
Acute Inhalation Toxicity	No data available	No data available	Not classified	
Skin Corrosion/Irritation	Rabbit	Irritant	Category 2	[1][2][3]
Serious Eye Damage/Irritation	Rabbit	Serious Irritant	Category 2	[1][2][3]
Respiratory or Skin Sensitization	No data available	No data available	Not classified	[6]
Germ Cell Mutagenicity	No data available	No data available	Not classified	[6]
Carcinogenicity	No data available	No data available	Not classified	[6]
Reproductive Toxicity	No data available	No data available	Not classified	[6]

Experimental Protocols

While specific experimental results for **sodium neodecanoate** are not detailed in the available literature, the classifications for skin and eye irritation are typically determined using standardized protocols, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Skin Irritation: OECD Test Guideline 404

This test is designed to assess the potential of a substance to cause skin irritation.

Principle: The test substance is applied to the shaved skin of a rabbit under a gauze patch. The degree of irritation is evaluated by observing for erythema (redness) and edema (swelling) at specified time points.

Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are used.
- **Preparation:** Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- **Application:** A small amount (0.5 g or 0.5 mL) of the test substance is applied to a small area of the skin and covered with a gauze patch and non-irritating tape.
- **Exposure:** The exposure duration is typically 4 hours.
- **Observation:** After patch removal, the skin is observed for erythema and edema at 1, 24, 48, and 72 hours. The reactions are scored based on a standardized scale.

Eye Irritation: OECD Test Guideline 405

This test evaluates the potential of a substance to cause serious eye damage or irritation.

Principle: The test substance is instilled into the conjunctival sac of one eye of a rabbit, with the other eye serving as a control. The eyes are then examined for signs of irritation.

Methodology:

- **Animal Selection:** Healthy, adult albino rabbits are used.
- **Application:** A small volume (0.1 mL) or weight (0.1 g) of the test substance is placed in the conjunctival sac of one eye. The eyelids are then gently held together for about one second.
- **Observation:** The eyes are examined for ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) at 1, 24, 48, and 72 hours after application. The severity of the reactions is scored according to a standardized scale.

Safe Handling and Storage

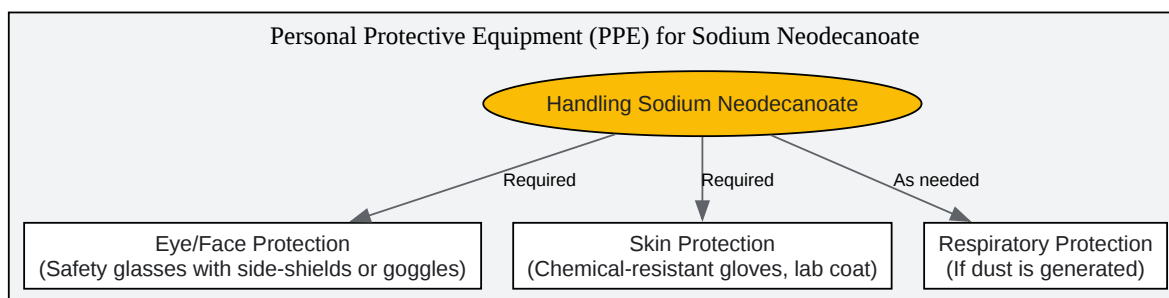
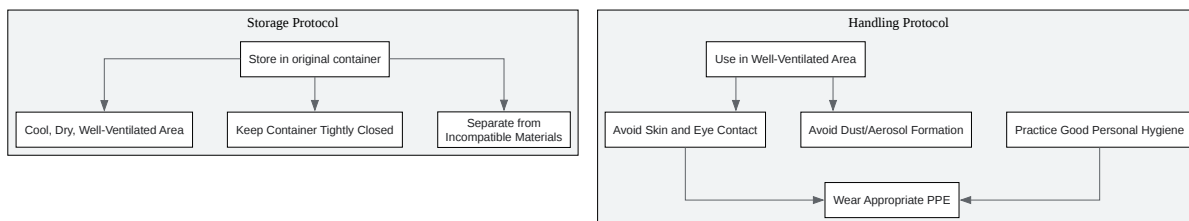
Proper handling and storage procedures are crucial to minimize the risk of exposure to **sodium neodecanoate**.

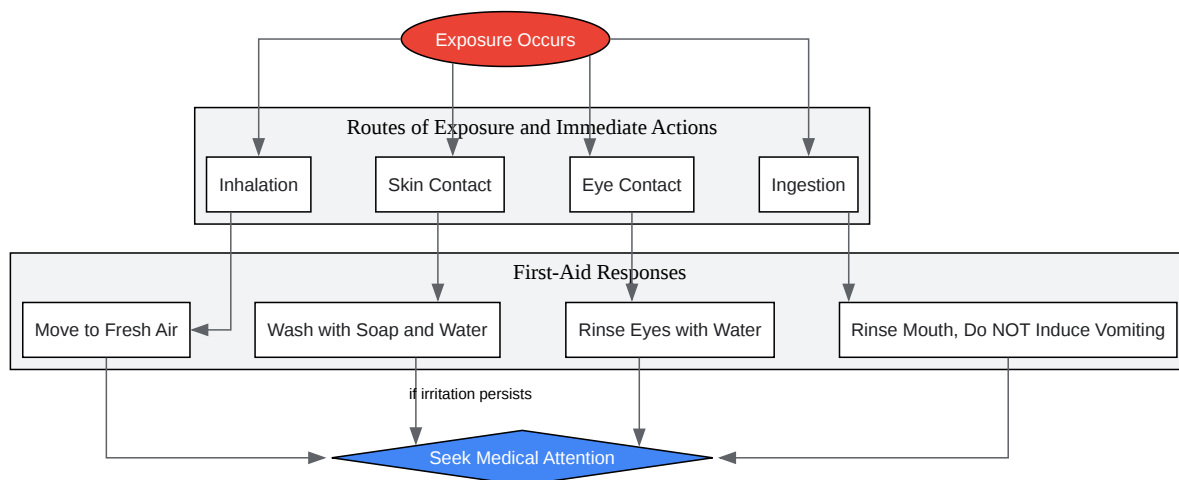
Handling:

- Handle in a well-ventilated area.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Wear appropriate personal protective equipment (see Section 6.0).[\[1\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.





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